

A Comprehensive Technical Guide to the Solubility of Lead Monoxide

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Compound of Interest

Compound Name: Lead monoxide

Cat. No.: B057547

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For researchers, scientists, and professionals in drug development, a thorough understanding of the solubility of **lead monoxide** (PbO) is critical for various applications, from chemical synthesis to toxicological studies. This guide provides an in-depth analysis of the solubility of **lead monoxide** in a range of solvents, detailed experimental protocols for solubility determination, and visualizations of the chemical dissolution pathways.

Core Concept: Amphoterism and Crystal Form

Lead monoxide is an amphoteric compound, meaning it can react with both acids and bases. [1][2] This property is central to its solubility characteristics. Furthermore, PbO exists in two primary crystalline forms, or polymorphs: the red, tetragonal α -PbO (litharge) and the yellow, orthorhombic β -PbO (massicot). [3][4] The alpha form is stable at ordinary temperatures and transforms to the beta form upon heating to 489°C. [4] These two forms exhibit different solubilities in water. [3]

Quantitative Solubility Data

The solubility of **lead monoxide** is highly dependent on the solvent, temperature, and the crystalline form of the PbO. The following tables summarize the available quantitative data for various solvents.

Table 1: Solubility of Lead Monoxide in Aqueous Solutions

Solvent	Temperature (°C)	Crystalline Form	Solubility
Water	20	α -PbO (litharge)	17 mg/L[5]
Water	25	α -PbO (litharge)	0.0504 g/L[3]
Water	25	β -PbO (massicot)	0.1065 g/L[3]

Table 2: Solubility of Lead Monoxide in Alkaline Solutions

Solvent	Temperature (°C)	Concentration	Solubility
Sodium Hydroxide (NaOH)	Room Temperature	1 N	0.035 g-mol/L (red form)[6]
Sodium Hydroxide (NaOH)	Room Temperature	1 N	0.039 g-mol/L (reddish-brown and yellow forms)[6]
Sodium Hydroxide (NaOH)	Not Specified	10%	Increases greatly with temperature[7]
Sodium Hydroxide (NaOH)	Not Specified	15%	Increases greatly with temperature[7]
Sodium Hydroxide (NaOH)	Not Specified	20%	Increases greatly with temperature[7]
Sodium Hydroxide (NaOH)	Not Specified	25%	Increases greatly with temperature[7]
Sodium Hydroxide (NaOH)	Not Specified	30%	Increases greatly with temperature[7]
Sodium Hydroxide (NaOH)	Not Specified	35%	Increases greatly with temperature[7]
Aqueous Morpholine, Ammonia, Sodium Hydroxide	38	Not Specified	~0.4 mmol/kg[8]
Aqueous Morpholine, Ammonia, Sodium Hydroxide	260	Not Specified	~4.5 mmol/kg[8]

Table 3: Solubility of Lead Monoxide in Acidic Solutions

Lead monoxide is generally soluble in dilute nitric acid and acetic acid.[2][3] However, its reaction with other acids can be limited by the formation of insoluble lead salts. For instance, in sulfuric acid, the formation of a passivating layer of lead(II) sulfate (PbSO₄) prevents further dissolution.[9] Similarly, the reaction with hydrochloric acid is slow.[9] The reaction with

concentrated nitric acid can also lead to the formation of a passivating lead oxide layer, hindering the reaction.^[10]

Table 4: Solubility of Lead Monoxide in Organic Solvents

Lead monoxide is generally considered insoluble in alcohols such as ethanol.^{[3][5]} There is limited quantitative data available for a broader range of organic solvents.

Table 5: Solubility of Lead Monoxide in Molten Salts

Solvent	Temperature Range (K)	Solubility Equation (ms = mole fraction)
Molten NaOH	673–873	$\ln(ms) = 12.174 - 13,490 / T$ ^{[11][12]}
Molten NaOH–30%Na ₂ CO ₃	673–873	$\ln(ms) = 15.536 - 16,680 / T$ ^{[11][12]}

Experimental Protocols

Accurate determination of **lead monoxide** solubility requires precise experimental procedures. The following are detailed methodologies for key experimental approaches.

Protocol 1: Isothermal Saturation Method for Aqueous and Organic Solvents

This method is used to determine the equilibrium solubility of a compound in a solvent at a constant temperature.

Materials:

- **Lead monoxide** (α or β form)
- Solvent of interest (e.g., deionized water, specific acid or base solution, organic solvent)
- Constant temperature water bath or incubator
- Stirring mechanism (e.g., magnetic stirrer and stir bars, orbital shaker)

- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration system)
- Analytical instrumentation for lead quantification (e.g., Atomic Absorption Spectroscopy (AAS), Inductively Coupled Plasma Mass Spectrometry (ICP-MS), or titration equipment)

Procedure:

- Preparation: Add an excess amount of **lead monoxide** to a known volume of the solvent in a sealed vessel. The excess solid is crucial to ensure that the solution reaches saturation.
- Equilibration: Place the vessel in a constant temperature bath and agitate the mixture for a prolonged period (e.g., 24-72 hours) to ensure equilibrium is reached. The required time should be determined empirically by taking measurements at different time points until the concentration of dissolved **lead monoxide** remains constant.
- Phase Separation: Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle. Carefully extract a sample of the supernatant, ensuring no solid particles are carried over. Filtration using a membrane filter (e.g., 0.22 μm) is recommended for complete removal of solid particles.
- Analysis: Analyze the concentration of lead in the filtered solution using a calibrated analytical technique such as AAS or ICP-MS. For acidic or basic solutions, titration methods can also be employed. For example, a dissolved sample in dilute acetic acid can be titrated with a standardized EDTA solution.[\[13\]](#)
- Calculation: The solubility is expressed as the concentration of **lead monoxide** in the saturated solution (e.g., in g/L, mol/L, or mg/kg).

Protocol 2: Potentiometric Titration for Metal Oxide Surface Properties

This method is useful for understanding the acid-base properties of the **lead monoxide** surface in aqueous solutions, which influences its solubility.[\[14\]](#)

Materials:

- **Lead monoxide**
- Aqueous electrolyte solution (e.g., NaCl, KNO₃)
- Standardized acid (e.g., HCl) and base (e.g., NaOH) solutions
- Potentiometer with a pH electrode
- Stirred reaction vessel

Procedure:

- **Suspension Preparation:** Prepare a suspension of a known amount of **lead monoxide** in a specific volume of the electrolyte solution.
- **Titration:** While stirring the suspension, incrementally add the standardized acid or base solution.
- **pH Measurement:** After each addition, allow the system to equilibrate and record the pH.
- **Data Analysis:** Plot the amount of added acid or base against the measured pH. The resulting titration curve can be used to determine the point of zero charge (PZC) of the **lead monoxide** and to quantify the surface hydroxyl groups that participate in the dissolution process.

Chemical Dissolution Pathways

The amphoteric nature of **lead monoxide** dictates its dissolution in both acidic and basic environments.

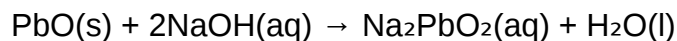
Dissolution in Acids

In acidic solutions, **lead monoxide** acts as a base, reacting with the acid to form a lead(II) salt and water. For example, with nitric acid, the reaction is:



Dissolution in Bases

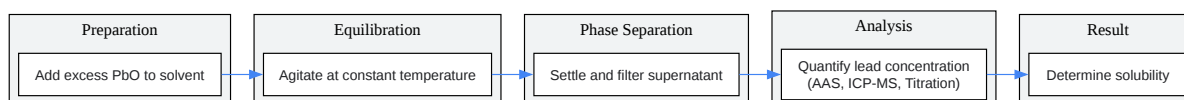
In basic solutions, **lead monoxide** acts as an acid, forming plumbite ions. For instance, with sodium hydroxide, the reaction is:



The plumbite ion can exist in different forms, such as $[\text{Pb}(\text{OH})_3]^-$ in aqueous solutions.[8]

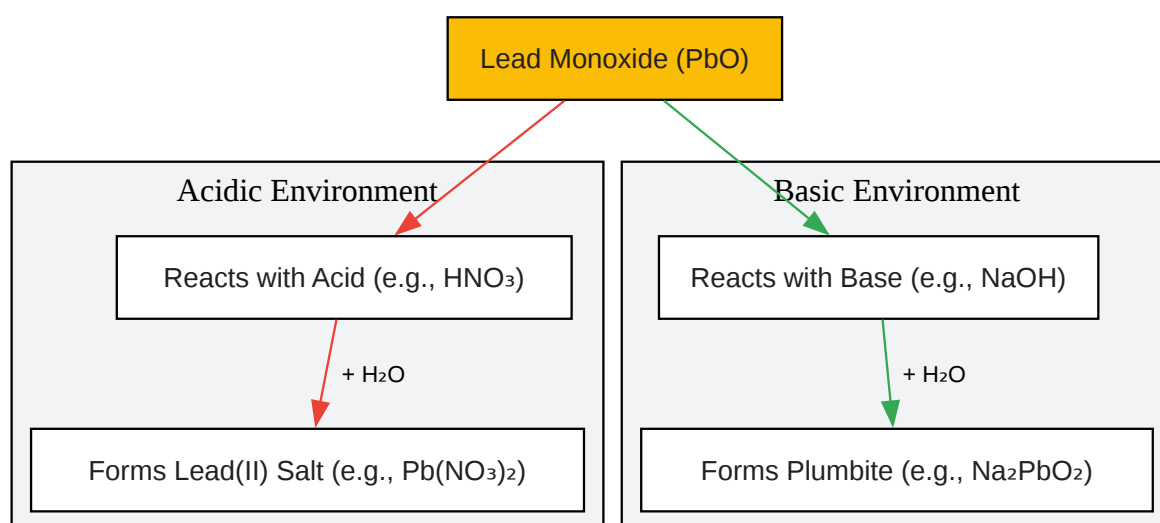
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the amphoteric dissolution pathways of **lead monoxide**.



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Caption: Experimental workflow for determining the solubility of **lead monoxide**.



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